

# Personal protective equipment for handling 2-Hydroxyethyl 4-methylbenzenesulfonate

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## Compound of Interest

Compound Name: 2-Hydroxyethyl 4-methylbenzenesulfonate

Cat. No.: B1347326

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## Essential Safety and Handling Guide for 2-Hydroxyethyl 4-methylbenzenesulfonate

This guide provides immediate safety protocols and logistical information for handling **2-Hydroxyethyl 4-methylbenzenesulfonate** (CAS No. 42772-85-0). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Overview: **2-Hydroxyethyl 4-methylbenzenesulfonate** is a chemical intermediate. [1][2][3] Proper handling is crucial to mitigate potential health risks. This substance is known to cause skin and eye irritation.[4][5]

## Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is mandatory when handling **2-Hydroxyethyl 4-methylbenzenesulfonate**.

PPE Category	Item	Specification	Standard Compliance
Eye and Face Protection	Safety Goggles or Glasses	Chemical splash goggles or safety glasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166.[4][6]
Face Shield	To be used in addition to goggles when there is a significant splash hazard.		
Skin Protection	Gloves	Chemically resistant gloves.	
Protective Clothing	Lab coat, long-sleeved garment, or chemical-resistant suit to prevent skin contact.[4][7]		
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4]	NIOSH/MSHA or EN 149 approved.[4]

## Handling and Storage Protocols

### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[4][5]

- Wash hands and any exposed skin thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.[4]

#### Storage:

- Store in a dry, cool, and well-ventilated place.[6]
- Keep the container tightly closed.[4][6]
- Protect from direct sunlight and moisture.[4]
- Keep refrigerated (2-8°C).[1]
- Incompatible materials include acids, bases, peroxides, metals, and reducing agents.[4]

## Disposal Plan

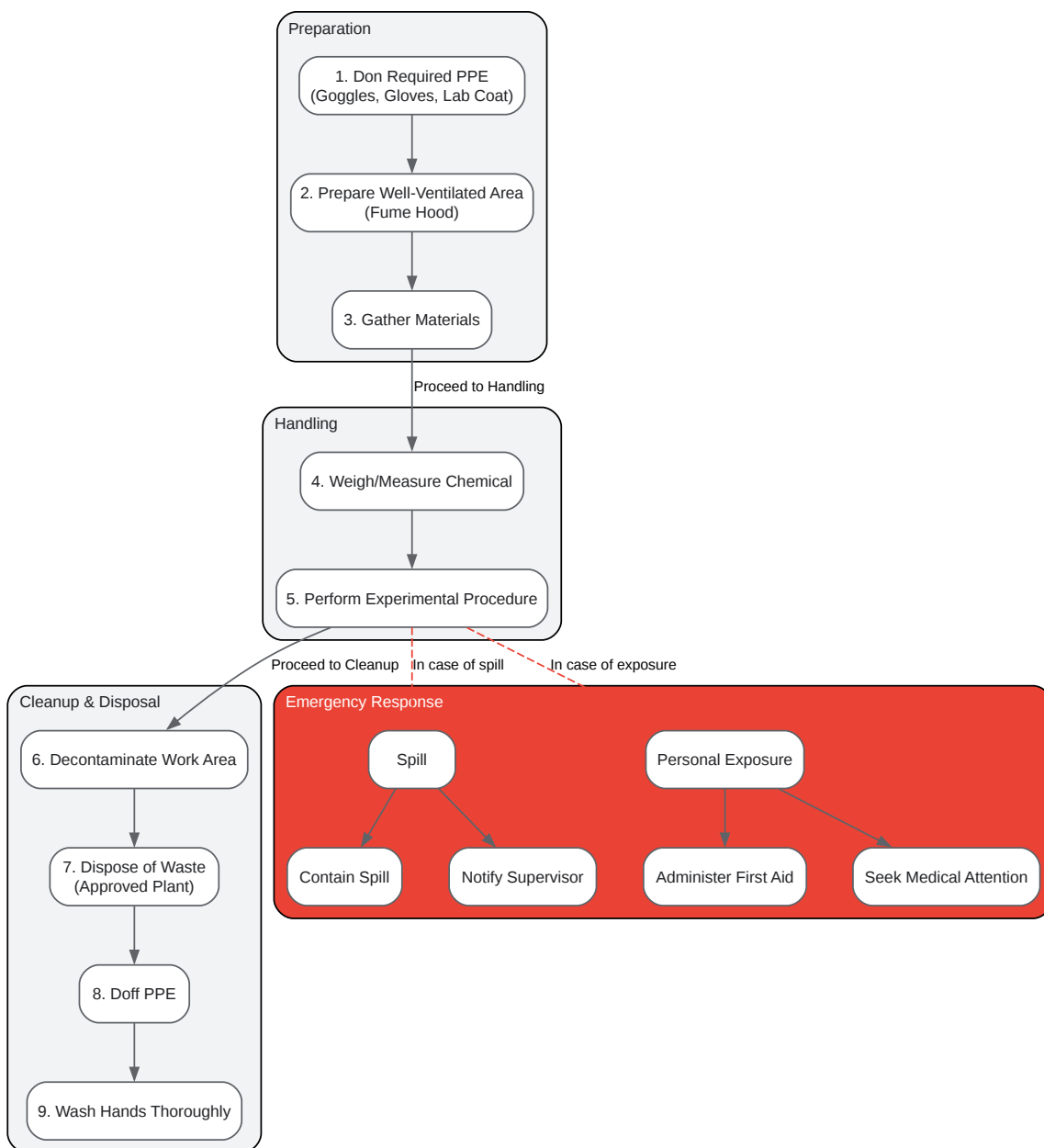
Dispose of contents and containers in accordance with local, regional, and national regulations. All waste must be sent to an approved waste disposal plant.[4] Do not empty into drains.[6]

## Emergency Procedures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- Skin Contact: Wash with plenty of soap and water. Take off contaminated clothing. If skin irritation occurs, get medical advice/attention.[4]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Get medical attention if you feel unwell.[4][5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician immediately.[4]

## Workflow for Handling 2-Hydroxyethyl 4-methylbenzenesulfonate

The following diagram outlines the standard operating procedure for the safe handling of **2-Hydroxyethyl 4-methylbenzenesulfonate** from preparation to disposal.



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Caption: Workflow for safe handling of **2-Hydroxyethyl 4-methylbenzenesulfonate**.

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